

Best practices for tank-mixing emamectin benzoate with other agrochemicals

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Compound of Interest

Compound Name: *Emamectin (Benzoate)*

Cat. No.: *B8068870*

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Technical Support Center: Emamectin Benzoate Tank-Mixing

This technical support center provides researchers, scientists, and drug development professionals with best practices, troubleshooting guides, and frequently asked questions for tank-mixing emamectin benzoate with other agrochemicals.

Quick Navigation:

- [--INVALID-LINK--](#)
- [--INVALID-LINK--](#)
- [--INVALID-LINK--](#)
- [--INVALID-LINK--](#)

Frequently Asked Questions (FAQs)

Q1: What types of agrochemicals are generally incompatible with emamectin benzoate?

A1: Emamectin benzoate is a biological agent and should not be mixed with certain fungicides, as they can affect its efficacy.^[1] Specifically, avoid tank-mixing with chlorothalonil, mancozeb, and zinc-containing fungicides.^[1]

Q2: Which agrochemicals are known to be compatible or synergistic with emamectin benzoate?

A2: To enhance the quick-acting effect of emamectin benzoate, it can be mixed with pyrethroid pesticides.^[1] It has also been found to be compatible with a range of other insecticides. Additionally, tank-mixing with certain water-soluble fertilizers like urea and potassium dihydrogen phosphate can improve its insecticidal effect.

Q3: What is the optimal water pH for a tank mix containing emamectin benzoate?

A3: Emamectin benzoate is stable in neutral to slightly acidic conditions (pH 5.0 and 7.0).^{[2][3]} It is more prone to hydrolysis in alkaline solutions (pH 9.0), and this degradation process is accelerated at higher temperatures.^{[2][3]} Therefore, it is crucial to test the pH of your water source and adjust if necessary.

Q4: How does water hardness affect emamectin benzoate tank mixes?

A4: While specific studies on the direct impact of water hardness on emamectin benzoate are limited, hard water, containing high levels of calcium and magnesium, can negatively affect the performance of many pesticides by binding to the active ingredients. It is always a best practice to use the softest water available and consider using a water conditioning agent if you have hard water.

Q5: What is the ideal temperature for applying a tank mix with emamectin benzoate?

A5: The insecticidal activity of emamectin benzoate is significantly influenced by temperature. Its efficacy increases as the temperature rises.^[1] For instance, at 25°C, its insecticidal activity can be substantially higher than at lower temperatures.^[1] It is recommended to apply when the temperature is above 22°C for optimal performance.^[1]

Q6: How does UV light affect emamectin benzoate?

A6: Emamectin benzoate is susceptible to rapid degradation under strong ultraviolet (UV) light.^[1] To minimize this, it is recommended to spray during the early morning or late afternoon when sunlight is less intense.^[1]

Q7: Is it necessary to perform a jar test before tank-mixing?

A7: Yes, a jar test is a critical step before preparing a large batch of a tank mix, especially for a new combination of products.[4][5] It helps to determine the physical compatibility of the components and can prevent issues like the formation of precipitates, gels, or excessive foaming, which can clog equipment and reduce efficacy.[5][6][7]

Troubleshooting Guides

This section addresses specific issues that may arise during the tank-mixing and application of emamectin benzoate.

Issue 1: Formation of Precipitate, Sludge, or Gel in the Tank

- Possible Causes:
 - Chemical Incompatibility: One or more of the mixed products are chemically reacting to form insoluble solids.
 - Improper Mixing Order: Adding products in the wrong sequence can lead to physical incompatibility. For example, adding an emulsifiable concentrate before a water-dispersible granule can cause the dry formulation to clump.[7]
 - Poor Water Quality: High water hardness or extreme pH can cause some pesticides to fall out of solution.
 - Insufficient Agitation: Inadequate mixing can prevent products from properly dispersing or staying suspended.
 - Low Water Volume: Trying to mix too many products in an insufficient amount of water can lead to saturation and precipitation.[8]
- Solutions:
 - Always perform a jar test with the exact products and water you intend to use.
 - Follow the correct mixing order. A common guideline is the W-A-L-E-S acronym: Wettable powders and Water-dispersible granules first, Agitate, then Liquid flowables and Suspensions, followed by Emulsifiable concentrates, and finally Solutions and Surfactants.

- Ensure the spray tank is at least half-full with water before adding the first product.[8]
- Maintain constant and adequate agitation throughout the mixing process and during application.
- Test and adjust your water quality. If the pH is too high (alkaline), use a buffering agent to lower it to a more neutral or slightly acidic range. If the water is hard, use a water conditioning agent.

Issue 2: Reduced Efficacy of the Tank Mix

- Possible Causes:
 - Chemical Antagonism: The mixed products are interacting in a way that reduces the effectiveness of one or more active ingredients.
 - Degradation of Emamectin Benzoate:
 - High pH: Alkaline hydrolysis can break down the emamectin benzoate molecule.[2][3]
 - UV Light Exposure: Spraying in the middle of a sunny day can lead to rapid photodegradation.[1]
 - High Temperatures: While efficacy is higher at warmer temperatures, prolonged exposure to very high temperatures in the tank can accelerate degradation.
 - Incorrect Application Rate: Errors in calculating the concentration of one or more components.
- Solutions:
 - Review the compatibility of the tank mix partners. Avoid mixing with known antagonistic products like chlorothalonil and mancozeb.
 - Monitor and adjust water pH to be within the stable range for emamectin benzoate (pH 5-7).[2][3]

- Apply during cooler parts of the day (early morning or late evening) to minimize UV degradation.[\[1\]](#)
- Double-check all calculations for product quantities and water volume.
- Consider a small-scale bioassay to test the efficacy of the tank mix on a target pest population before large-scale application.

Issue 3: Phytotoxicity (Crop Injury)

- Possible Causes:
 - Synergistic Effect: The combination of products is more potent than expected, leading to damage to the treated plants.
 - Incorrect Application: Applying the tank mix at a higher concentration than recommended or uneven application.
 - Environmental Stress: Applying to crops that are already stressed due to drought, heat, or disease can increase the risk of injury.
 - Adjuvant Issues: Some adjuvants can increase the penetration of pesticides into the plant tissue, potentially causing damage if not used correctly.
- Solutions:
 - Always consult the product labels for any warnings about phytotoxicity or restrictions on tank-mixing with certain adjuvants or other pesticides.[\[9\]](#)
 - Conduct a small test spray on a few plants and observe for any signs of damage for a few days before treating the entire area.
 - Avoid spraying during periods of extreme heat or drought.
 - Ensure your sprayer is properly calibrated to deliver the correct volume and a uniform spray pattern.
 - Use adjuvants strictly according to their label recommendations.

Experimental Protocols

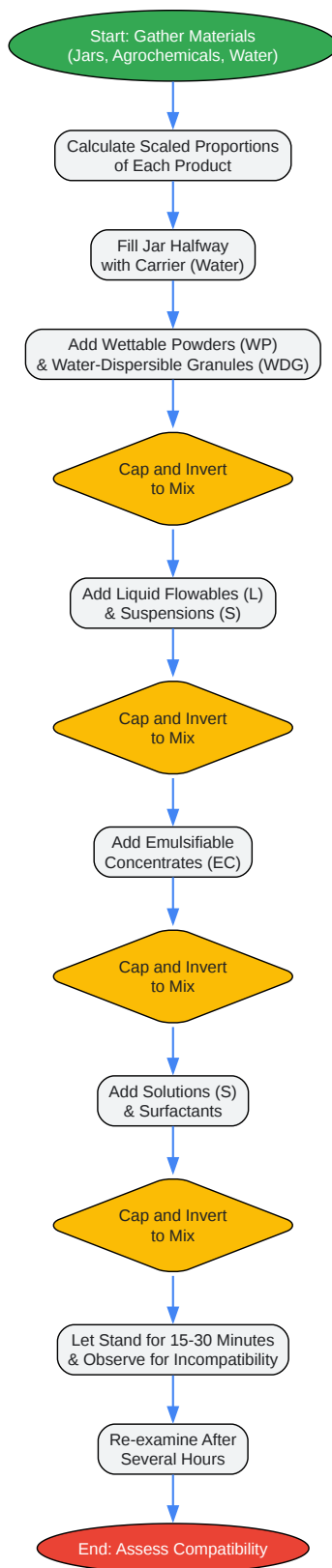
Protocol 1: Physical Compatibility Jar Test

This protocol outlines the steps to assess the physical compatibility of emamectin benzoate with other agrochemicals in a tank mix.

Methodology:

- **Gather Materials:** You will need clean, clear glass jars (quart or liter size) with lids, the agrochemicals you intend to mix, the same water source you will use for the actual application, and measuring devices (pipettes or graduated cylinders).[\[10\]](#)
- **Calculate Proportions:** Determine the application rate of each product per a standard volume (e.g., per 100 gallons). Scale these amounts down for the volume of your jar (e.g., 1 pint or 1 liter).
- **Prepare the Carrier:** Fill the jar halfway with the water to be used in the spray tank.[\[10\]](#)
- **Add Products in Order:** Add the scaled amounts of each product to the jar following the W-A-L-E-S mixing order. Cap and invert the jar 10-15 times after each addition to ensure thorough mixing.
 - W - Wettable powders and water-dispersible granules
 - A - Agitate
 - L - Liquid flowables and suspensions
 - E - Emulsifiable concentrates
 - S - Solutions and surfactants
- **Observe:** Let the mixture stand for 15-30 minutes and observe for any signs of incompatibility, such as:
 - Formation of flakes, crystals, or sludge
 - Separation into layers

- Gelling or curdling
- Excessive foaming
- Heat generation
- Final Check: If no incompatibility is observed, let the jar sit for a few hours and re-examine to ensure the mixture remains stable.



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Caption: Workflow for conducting a physical compatibility jar test.

Protocol 2: Assessing Synergism and Antagonism

This protocol provides a basic framework for evaluating the biological interaction (synergism, antagonism, or additivity) of emamectin benzoate with another insecticide. This is a simplified bioassay for research purposes.

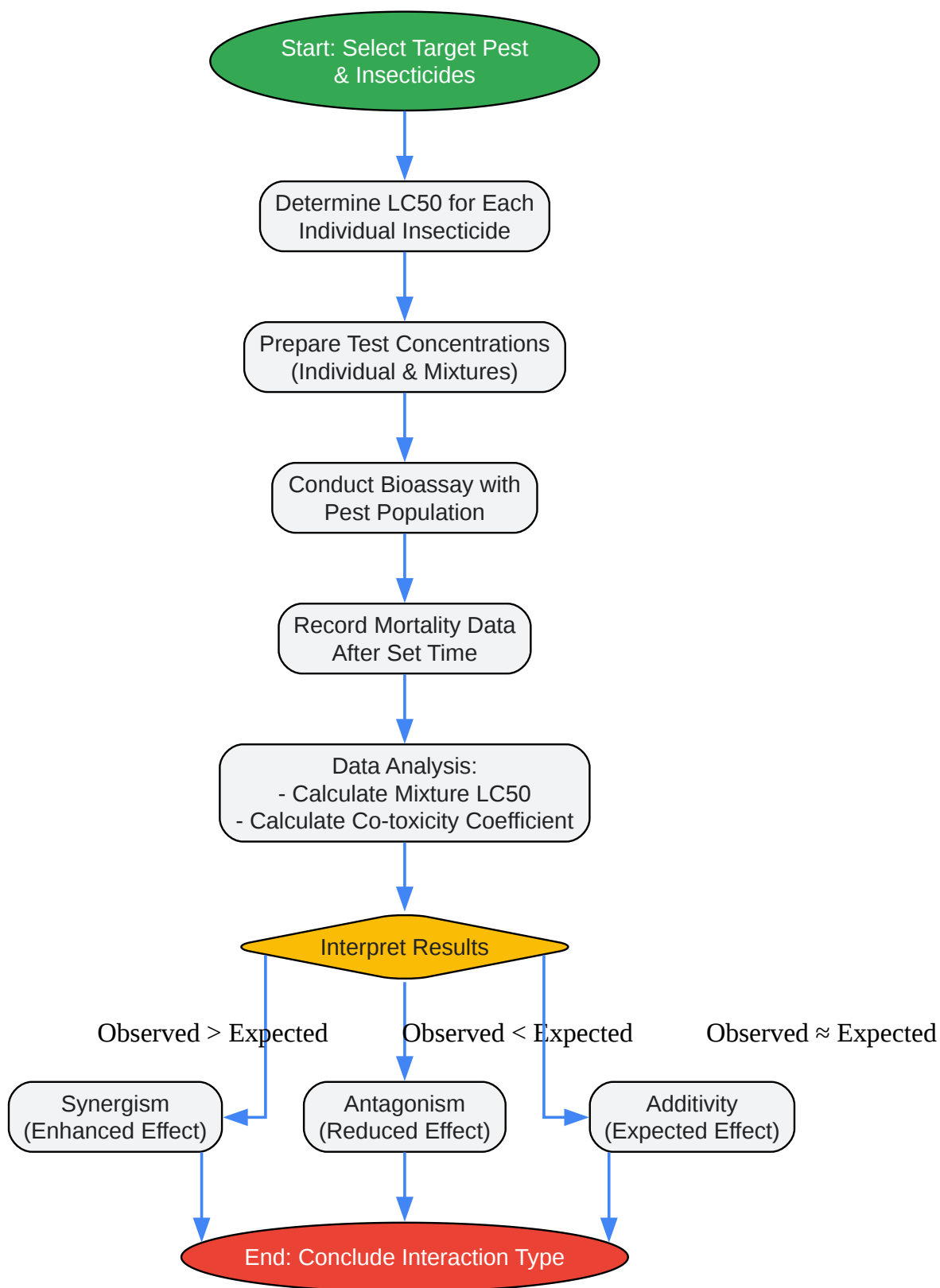
Methodology:

- **Determine LC50:** First, determine the median lethal concentration (LC50) for each individual insecticide against the target pest using a standard bioassay method (e.g., diet incorporation, leaf dip).
- **Prepare Test Concentrations:** Prepare a series of concentrations for each individual insecticide and for the mixture at a fixed ratio (e.g., 9:1, 1:1, 1:9).
- **Bioassay:**
 - Treat a cohort of the target pest with each concentration of the individual insecticides and the mixtures.
 - Include a control group treated only with the solvent (e.g., water).
 - Replicate each treatment several times.
- **Mortality Assessment:** Record the mortality in each treatment group after a set period (e.g., 48 or 72 hours).
- **Data Analysis:**
 - Calculate the LC50 of the mixture.
 - Calculate the Co-toxicity Coefficient (CTC) to determine the nature of the interaction. A common formula is:

$$\text{CTC} = (\text{LC50 of Insecticide A alone} / \text{LC50 of Insecticide A in the mixture}) * 100$$

Alternatively, a Synergy Ratio (SR) can be calculated using Abbott's formula.

- Interpret the results:
 - Synergism: The observed mortality of the mixture is significantly higher than the expected additive effect.
 - Antagonism: The observed mortality of the mixture is significantly lower than the expected additive effect.
 - Additivity: The observed mortality of the mixture is similar to the expected additive effect.



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Caption: Workflow for assessing synergistic or antagonistic effects.

Compatibility Data

The following tables summarize known compatibility information for emamectin benzoate. Always perform a jar test before tank-mixing, as formulations and water quality can vary.

Table 1: General Compatibility of Emamectin Benzoate with Other Agrochemicals

Agrochemical Type	Compatibility	Specific Examples / Notes
Fungicides	Incompatible	Chlorothalonil, Mancozeb, Zinc-containing fungicides.[1]
Insecticides	Generally Compatible / Synergistic	Pyrethroids (enhance quick-acting effect)[1], Chlorantraniliprole, Flubendiamide, Quizalofop-ethyl.[11]
Herbicides	Generally Compatible	Quizalofop-ethyl, Imazamox + Imazethapyr. A jar test is crucial.[11]
Fertilizers	Compatible	Urea, Potassium Dihydrogen Phosphate (KDP), Diammonium Phosphate (DAP), Potassium Nitrate (KNO ₃), NPK (19:19:19).[12][13]

Table 2: Quantitative Compatibility Study of Emamectin Benzoate (5 SG) with a Fungicide and Herbicide in Soybean[11]

Tank Mix Combination	Initial pH	pH after 24h	Physical Stability (24h)	Phytotoxicity
Emamectin benzoate + Quizalofop-ethyl + Fluxapyroxad + Pyraclostrobin	8.00	7.58	Soluble, no sedimentation	None observed
Emamectin benzoate + Imazamox + Imazethapyr + Fluxapyroxad + Pyraclostrobin	7.73	7.17	Soluble, no sedimentation	None observed

This study concluded that these combinations were physically and chemically stable and suitable for field application within 24 hours of preparation.[11]

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